

Application Notes: Preparation of p-APMSF Hydrochloride Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *p*-APMSF hydrochloride

Cat. No.: B1196485

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Introduction

p-APMSF hydrochloride (p-Amidinophenylmethylsulfonyl fluoride hydrochloride) is an irreversible inhibitor of serine proteases, particularly those with specificity for positively charged amino acid residues like lysine and arginine.[1][2] It is a valuable tool for researchers and drug development professionals studying enzymatic pathways, protein purification, and cellular processes where serine protease activity needs to be controlled. Unlike its counterpart PMSF, **p-APMSF hydrochloride** offers the advantage of solubility in aqueous solutions, though its stability is pH-dependent.[3][4] Proper preparation and storage of stock solutions are critical to ensure its efficacy as an inhibitor.

Key Physicochemical and Solubility Data

The following table summarizes the essential quantitative data for **p-APMSF hydrochloride**.

Property	Value	References
Molecular Formula	C ₈ H ₉ FN ₂ O ₂ S • HCl	[2][5]
Molecular Weight	252.7 g/mol	[2][5]
Appearance	White to off-white crystalline solid	[1][5]
Solubility in Water	25 mg/mL (approx. 98.9 mM)	[5][6]
Solubility in DMSO	50 mg/mL (approx. 197.9 mM)	[2][5][6]
Powder Storage	-20°C, sealed and protected from moisture	[1][2][5]
Stock Solution Storage	Aliquots at -20°C or -80°C	[2][6]
Half-life in Aqueous Solution	~6 minutes at pH 7.0	[2][3]
Typical Working Concentration	10 µM - 100 µM	[2][7]

Experimental Protocol: Preparation of a 50 mM p-APMSF Hydrochloride Stock Solution

This protocol provides a method for preparing a 50 mM stock solution of **p-APMSF hydrochloride** in sterile, nuclease-free water.

Materials

- **p-APMSF hydrochloride** powder
- Sterile, nuclease-free water
- Microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

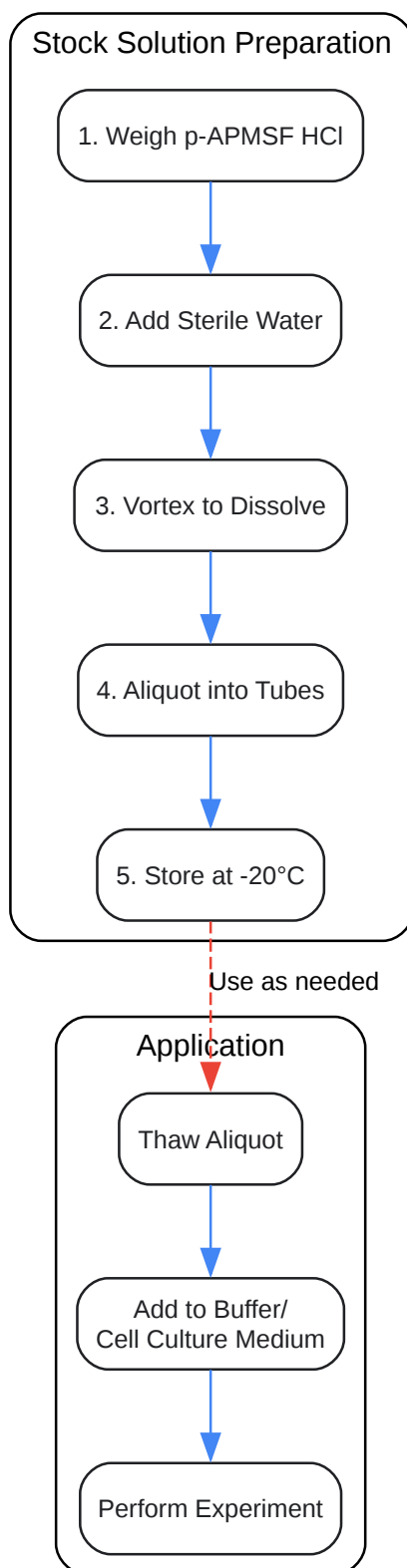
Procedure

- Calculate the required mass: To prepare 1 mL of a 50 mM stock solution, calculate the mass of **p-APMSF hydrochloride** needed using the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 252.7 \text{ g/mol} \times 1000 \text{ mg/g} = 12.64 \text{ mg}$
- Weigh the **p-APMSF hydrochloride**: Carefully weigh out 12.64 mg of **p-APMSF hydrochloride** powder and place it in a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of sterile, nuclease-free water to the microcentrifuge tube containing the powder.
- Dissolve the compound: Close the tube tightly and vortex until the powder is completely dissolved. The solution should be clear and colorless.^[2] If necessary, sonication can be used to aid dissolution.^[6]
- Aliquot and store: Immediately aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile microcentrifuge tubes. Store the aliquots at -20°C.^{[2][7]} For longer-term storage, -80°C is recommended.^[6]

Important Considerations:

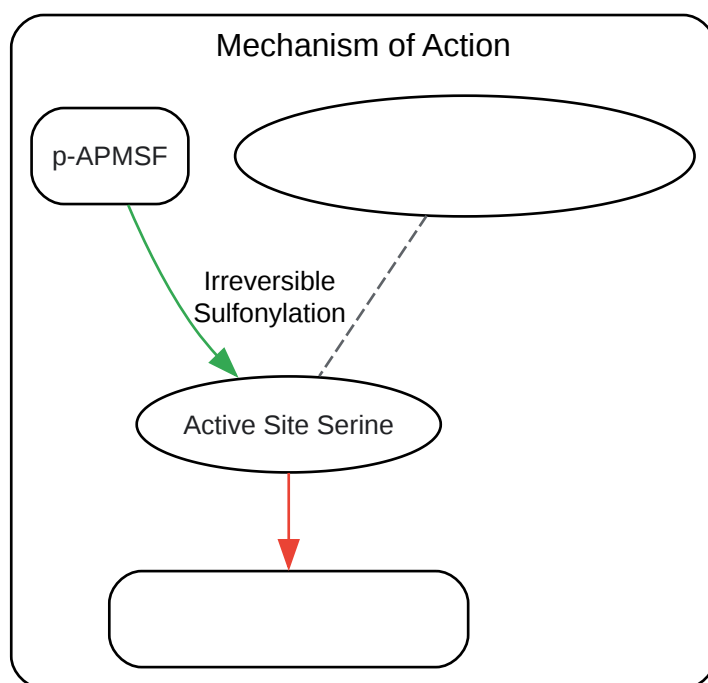
- Due to the short half-life of p-APMSF in aqueous solutions at neutral or alkaline pH, it is crucial to prepare the stock solution just before use or to store it in aliquots at low temperatures.^{[2][3]}
- When adding the stock solution to a buffer or cell culture medium, ensure rapid mixing to distribute the inhibitor evenly.
- The pH of the final working solution will affect the stability of p-APMSF.^[3]

Visualizations



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Caption: Workflow for **p-APMSF hydrochloride** stock solution preparation and use.



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Caption: Mechanism of p-APMSF as a serine protease inhibitor.

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- To cite this document: BenchChem. [Application Notes: Preparation of p-APMSF Hydrochloride Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1196485#p-apmsf-hydrochloride-stock-solution-preparation-protocol]

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